Application Note: Scalable Synthesis of 4-Amino-2,5-dimethylbenzoic Acid

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Compound of Interest

Compound Name:	*4-Amino-2,5-dimethylbenzoic acid*
CAS No.:	*21339-73-1*
Cat. No.:	*B1585226*

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Executive Summary

4-Amino-2,5-dimethylbenzoic acid is a critical intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][2] While various routes exist—including the carboxylation of aniline derivatives—the most economically viable and scalable approach involves the regioselective nitration of 2,5-dimethylbenzoic acid followed by catalytic hydrogenation. This guide details a self-validating protocol optimized for kilogram-scale production, emphasizing impurity control, regioselectivity, and safety.[1][2]

Retrosynthetic Analysis & Route Selection

The synthesis is designed around the directing effects of the substituents on the benzene ring to ensure the amino group is introduced at the C4 position with high specificity.

Mechanistic Logic[1][2]

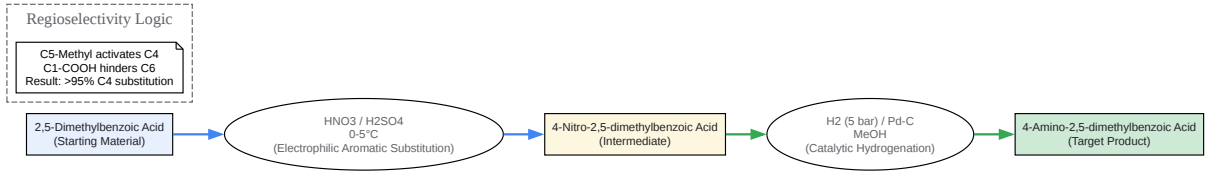
- Starting Material: 2,5-Dimethylbenzoic acid.[1][2]
- Directing Effects:

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- -COOH (C1): Strong electron-withdrawing group (EWG); meta-directing (deactivates C2, C4, C6; directs to C3, C5).
- -CH_3 (C2): Weak electron-donating group (EDG); ortho/para-directing (activates C3, C1-blocked, C5-blocked).[1][2]
- -CH_3 (C5): Weak EDG; ortho/para-directing (activates C4, C6, C2-blocked).

- Regioselectivity Outcome:
  - C3: Sterically crowded (sandwiched between -COOH and -CH_3).[1][2] Unfavorable.
  - C6: Ortho to -COOH (steric hindrance) and ortho to -CH_3.[1][2]
  - C4: Para to -COOH (less steric hindrance) and ortho to -CH_3.[1][2]
  - Conclusion: The C4 position is electronically activated by the C5-methyl group and sterically favored over C6 and C3. Thus, nitration yields predominantly 4-nitro-2,5-dimethylbenzoic acid.[1][2]

Synthetic Pathway Visualization[1]



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Figure 1: Reaction pathway highlighting the regioselective nitration strategy.

Experimental Protocol

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Stage 1: Regioselective Nitration

Objective: Synthesize 4-nitro-2,5-dimethylbenzoic acid. Scale: 1.0 mol (150.17 g of starting material).

Reagents & Equipment

Reagent	MW (g/mol)	Equiv.[1][3][4][5][6][7]	Mass/Vol	Role
2,5-Dimethylbenzoic acid	150.17	1.0	150.2 g	Substrate
Nitric Acid (70%)	63.01	1.2	~76 mL	Nitrating Agent
Sulfuric Acid (98%)	98.08	Solvent	450 mL	Catalyst/Solvent
Ice/Water	18.02	Excess	1.5 L	Quenching

Procedure

- Setup: Equip a 2 L 3-neck round-bottom flask with a mechanical stirrer, internal thermometer, and dropping funnel. Place in an ice-salt bath.
- Dissolution: Add concentrated H_2SO_4 (400 mL) and cool to 0–5°C. Slowly add 2,5-dimethylbenzoic acid (150.2 g) portion-wise, maintaining temperature <10°C. Stir until fully dissolved (viscous solution).
- Nitration: Prepare a mixture of HNO_3 (76 mL) and H_2SO_4 (50 mL) in a separate beaker (cool during mixing). Add this "mixed acid" dropwise to the reaction flask over 60–90 minutes.
  - Critical Control Point: Internal temperature must not exceed 10°C.[1] Higher temperatures promote dinitration and oxidative degradation.
- Reaction: After addition, stir at 5–10°C for 2 hours. Monitor by HPLC or TLC (Mobile phase: Hexane/EtOAc 1:1).

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- Quench: Pour the reaction mixture slowly onto 1.5 kg of crushed ice with vigorous stirring. The product will precipitate as a pale yellow solid.
- Isolation: Filter the solid using a Büchner funnel. Wash the cake with cold water (3 × 500 mL) until the filtrate pH is neutral (>pH 4).
- Purification: Recrystallize the crude wet cake from Ethanol/Water (80:20) if high purity (>99%) is required immediately. Dry in a vacuum oven at 50°C.
  - Expected Yield: 85–90% (165–175 g).
  - Appearance: Pale yellow crystalline solid.[1]

Stage 2: Catalytic Hydrogenation

Objective: Reduction to **4-amino-2,5-dimethylbenzoic acid**.[1][2] Scale: 0.5 mol (97.5 g of nitro intermediate).

Reagents & Equipment

Reagent	Equiv.[1][3][4][7][8][9]	Mass/Vol	Role
4-Nitro-2,5-dimethylbenzoic acid	1.0	97.5 g	Substrate
Pd/C (10% w/w, 50% wet)	5 wt%	5.0 g	Catalyst
Methanol	Solvent	1.0 L	Solvent
Hydrogen (H_2)	Excess	3–5 bar	Reducing Agent

Procedure

- Loading: In a 2 L high-pressure autoclave (e.g., Parr reactor), charge the nitro intermediate (97.5 g), Methanol (1.0 L), and Pd/C catalyst (5.0 g).
  - Safety: Load catalyst under inert atmosphere (N_2) to prevent ignition of methanol vapors.

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- Hydrogenation: Seal the reactor. Purge with N_2 (3x) and then H_2 (3x). Pressurize to 5 bar (approx. 72 psi) with H_2.
- Reaction: Stir at 800 rpm at ambient temperature (25°C). The reaction is exothermic; monitor temperature. If rate slows, heat to 40°C.
- Completion: Reaction is complete when H_2 uptake ceases (typically 2–4 hours).[1] Confirm by HPLC (disappearance of nitro peak).
- Workup: Vent H_2 and purge with N_2. Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with methanol (200 mL).
  - Note: Keep the catalyst wet during disposal (pyrophoric hazard).
- Crystallization: Concentrate the filtrate under reduced pressure to ~20% volume. Cool to 0°C to precipitate the product. Filter and wash with cold methanol/ether.
- Drying: Dry under vacuum at 45°C.
  - Expected Yield: 90–95% (74–78 g).
  - Purity: >99.5% (HPLC).[1]

Process Analytical Technology (PAT) & Quality Control

HPLC Method Parameters

To ensure the integrity of the process, use the following method to track the conversion of the nitro-intermediate to the amino-product.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Phosphoric acid in Water.
- Mobile Phase B: Acetonitrile.[1]
- Gradient: 5% B to 95% B over 20 min.

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- Detection: UV at 254 nm (aromatic ring) and 210 nm.
- Retention Time Logic:
  - Amino Product: Elutes earliest (most polar, -NH_2).[1][2]
  - Nitro Intermediate: Elutes later.
  - Starting Material: Elutes between or near nitro compound depending on pH.[1]

Chemical Data Specifications

Property	Specification
Appearance	White to off-white powder
Melting Point	238–240°C (dec)
1H NMR (DMSO-d6)	δ 12.0 (s, 1H, COOH), 7.45 (s, 1H, H-6), 6.45 (s, 1H, H-3), 5.40 (s, 2H, NH_2), 2.35 (s, 3H, Me), 2.05 (s, 3H, Me).[1][2][10]
Mass Spec (ESI)	[M+H]+ = 166.08

Safety & Hazard Mitigation

- Nitration Risks: The nitration step is highly exothermic. A "runaway reaction" can occur if the temperature is not controlled or if addition is too fast. Always have an emergency ice bath ready.[1]
- Hydrogenation Risks: Hydrogen gas is explosive.[1] Ensure the autoclave is grounded and leak-tested.[1] Palladium catalysts are pyrophoric when dry; keep wet with water/solvent at all times.[1]
- Chemical Handling: 2,5-Dimethylbenzoic acid and its derivatives can be irritants.[1][2] Use standard PPE (gloves, goggles, lab coat).

References

- Regioselectivity in Nitration

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- Detailed protocols on the nitration of alkyl-substituted benzoic acids confirm the directing influence of the methyl groups over the carboxyl group in similar systems.
- Source: BenchChem Application Note. "Detailed Protocol for the Nitration of 4,5-Dimethylbenzoic Acid" (Analogous chemistry for 2,5-isomer). Link[1][2]

- Catalytic Hydrogenation Standards
  - Standard procedures for reducing nitrobenzoic acids to aminobenzoic acids using Pd/C.[1]
  - Source: Vogel's Textbook of Practical Organic Chemistry, 5th Ed.
- Compound Data
  - PubChem CID 21339-73-1 (**4-Amino-2,5-dimethylbenzoic acid**).[1][2]
  - Source: National Center for Biotechnology Information.[1] Link[1][2]
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